

4-Ethylcyclohexanol CAS number and properties

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Compound of Interest

Compound Name: 4-Ethylcyclohexanol

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An In-depth Technical Guide to 4-Ethylcyclohexanol

This technical guide provides a comprehensive overview of **4-Ethylcyclohexanol**, a cyclic alcohol with significant applications in various scientific and industrial fields. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical and physical properties, safety and handling, and its role in organic synthesis.

Chemical Identity and Properties

4-Ethylcyclohexanol is a derivative of cyclohexanol with an ethyl group at the fourth position. It exists as a mixture of cis and trans isomers.

Table 1: Chemical Identifiers for **4-Ethylcyclohexanol**

Identifier	Value
CAS Number	4534-74-1[1][2][3][4][5]
Molecular Formula	C ₈ H ₁₆ O[1][2][3][4][5]
Molecular Weight	128.21 g/mol [3][4][5]
Synonyms	4-Ethylcyclohexan-1-ol, Cyclohexanol, 4-ethyl-[1][2][3]

Table 2: Physical and Chemical Properties of **4-Ethylcyclohexanol**

Property	Value
Appearance	Colorless to pale yellow liquid[1][2][3]
Boiling Point	83.5-84.5 °C at 10 mm Hg[3][5]
Density	0.889 g/mL at 25 °C[3][5]
Refractive Index	1.461-1.463 at 20 °C[5]
Flash Point	77 °C (171 °F)[5]
Solubility	Limited solubility in water; soluble in organic solvents[1]
pKa	15.32 ± 0.40 (Predicted)[2][3]

Safety and Handling

4-Ethylcyclohexanol is classified as a combustible liquid and can cause serious eye irritation. [6][7] Proper safety precautions should be observed during handling and storage.

Table 3: GHS Hazard and Precautionary Statements for **4-Ethylcyclohexanol**

Classification	Code	Statement
Hazard Statement	H227	Combustible liquid[6]
Hazard Statement	H319	Causes serious eye irritation[7]
Precautionary Statement	P210	Keep away from heat, sparks, open flames, and hot surfaces. — No smoking.[6]
Precautionary Statement	P280	Wear protective gloves/protective clothing/eye protection/face protection.[6]
Precautionary Statement	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Precautionary Statement	P337+P313	If eye irritation persists: Get medical advice/attention.
Precautionary Statement	P403+P235	Store in a well-ventilated place. Keep cool.[6]

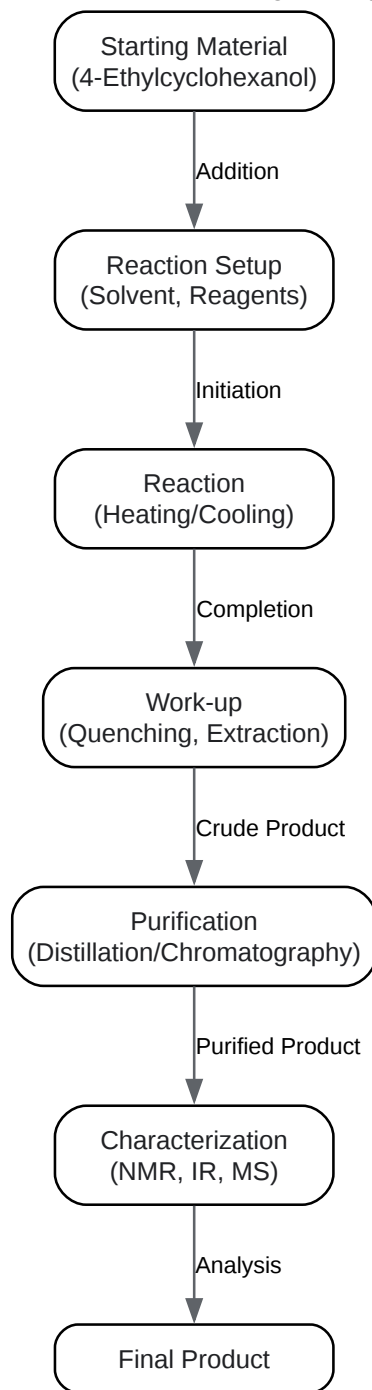
Role in Organic Synthesis

4-Ethylcyclohexanol serves as a versatile intermediate in organic synthesis.[1][2] It can be used as a starting material for the synthesis of various compounds, including plasticizers and lubricants.[2] Its hydroxyl group can undergo a variety of chemical transformations, making it a valuable building block in the synthesis of more complex molecules.

General Workflow in Organic Synthesis

The use of **4-Ethylcyclohexanol** as a synthetic intermediate typically follows a standard workflow from reaction setup to product purification and analysis.

General Synthetic Workflow Using 4-Ethylcyclohexanol



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Caption: General workflow for a chemical synthesis starting with **4-Ethylcyclohexanol**.

Experimental Protocols

Detailed experimental procedures involving **4-Ethylcyclohexanol** are often specific to the desired product. Below is a representative protocol for the acid-catalyzed dehydration of a substituted cyclohexanol, a common reaction for this class of compounds. This protocol is adapted from the dehydration of 4-methylcyclohexanol and can serve as a starting point for the synthesis of 4-ethylcyclohexene.^{[8][9]}

4.1. Acid-Catalyzed Dehydration of **4-Ethylcyclohexanol** (Analogous Procedure)

Objective: To synthesize 4-ethylcyclohexene via the acid-catalyzed dehydration of **4-ethylcyclohexanol**.

Materials:

- **4-Ethylcyclohexanol**
- 85% Phosphoric acid (H_3PO_4)
- Concentrated Sulfuric acid (H_2SO_4)
- Anhydrous sodium sulfate (Na_2SO_4)
- Saturated sodium chloride solution (brine)
- 5% Sodium bicarbonate solution (NaHCO_3)

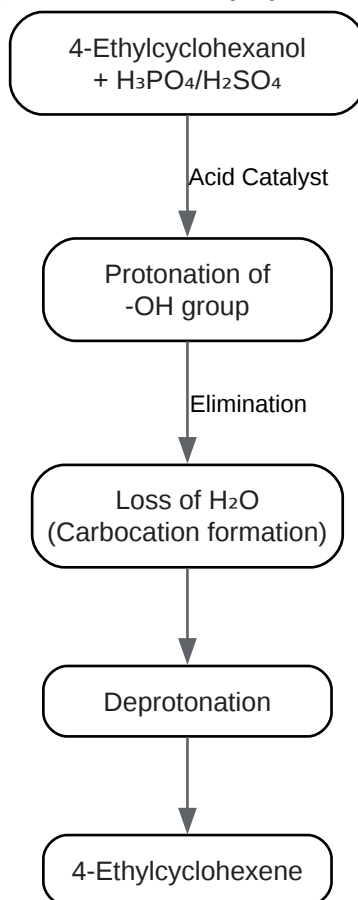
Equipment:

- Round-bottom flask
- Distillation apparatus (Hickman still or simple distillation setup)
- Heating mantle
- Separatory funnel
- Erlenmeyer flasks
- Magnetic stirrer and stir bar

Procedure:

- To a round-bottom flask containing a magnetic stir bar, add **4-ethylcyclohexanol**.
- Carefully add a catalytic amount of 85% phosphoric acid and a few drops of concentrated sulfuric acid to the flask.
- Assemble a distillation apparatus and begin heating the mixture with stirring.
- Collect the distillate, which will be a mixture of 4-ethylcyclohexene and water.
- Wash the distillate with a 5% sodium bicarbonate solution to neutralize any acidic impurities.
- Separate the organic layer using a separatory funnel and wash it with brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Decant the dried liquid to obtain the crude 4-ethylcyclohexene product.
- Further purification can be achieved by simple distillation.

Dehydration of 4-Ethylcyclohexanol



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Caption: Reaction mechanism for the acid-catalyzed dehydration of **4-Ethylcyclohexanol**.

Applications

4-Ethylcyclohexanol's properties make it suitable for a range of applications:

- **Chemical Intermediate:** It is a key starting material for the synthesis of other organic compounds.^{[1][2]}
- **Solvents:** It can be used as a solvent in the production of various chemicals, including pharmaceuticals and dyes.^[2]
- **Fragrance and Flavors:** This compound finds use in the fragrance and flavor industry.^[2]

- Pharmacological Research: Some studies have indicated that **4-ethylcyclohexanol** may exhibit pharmacological activities, such as binding to neurotransmitter receptors.[1]

This technical guide provides a foundational understanding of **4-Ethylcyclohexanol** for researchers and professionals. Further investigation into specific reactions and applications is encouraged for more specialized uses.

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